

Validation of irreversible binding using 2-(2-Chloroethanesulfonyl)ethan-1-amine probes

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Compound of Interest

Compound Name: 2-(2-Chloroethanesulfonyl)ethan-1-amine

CAS No.: 139261-28-2

Cat. No.: B14262536

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Technical Guide: Validation of Irreversible Binding with CES-Amine Probes

Executive Summary: The "Masked" Warhead Advantage

In the landscape of covalent inhibition and activity-based protein profiling (ABPP), stability and selectivity are paramount. Traditional electrophiles like iodoacetamides (highly reactive, low specificity) and maleimides (susceptible to hydrolysis and retro-Michael exchange) often suffer from off-target artifacts or instability in complex biological matrices.

2-(2-Chloroethanesulfonyl)ethan-1-amine (CES-Amine) represents a superior class of "Masked Vinyl Sulfones." It exists as a stable alkyl chloride during storage and synthesis but undergoes base-catalyzed

-elimination to generate a reactive vinyl sulfone (VS) warhead in situ. This guide validates the irreversible nature of this binding event, proving its efficacy over reversible alternatives.

Comparative Performance Matrix

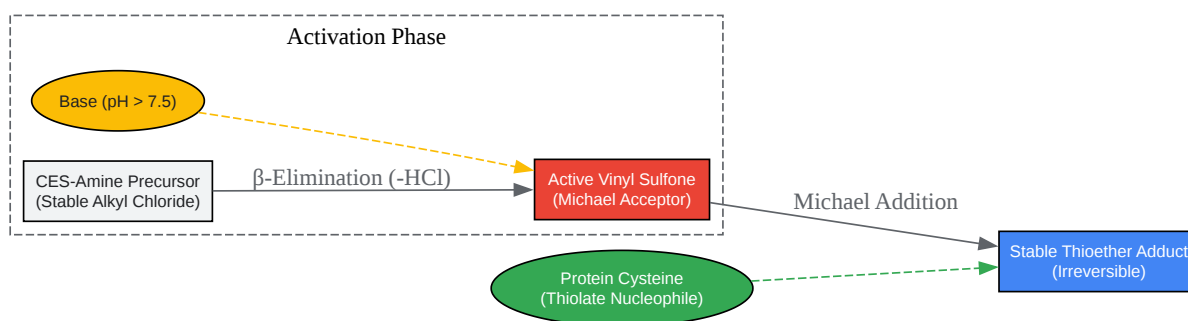
Feature	CES-Amine (Masked VS)	Maleimide	Iodoacetamide (IAA)	Acrylamide
Storage Stability	High (Shelf-stable solid)	Low (Hydrolysis prone)	Low (Light sensitive)	High
Reactivity	Tunable (pH-dependent activation)	High	Very High	Low (Requires proximity)
Selectivity	Cysteine-Specific (Lys at pH > 9)	Cysteine	Cys / His / Lys (Promiscuous)	Cysteine (Kinase focused)
Bond Stability	Irreversible (Stable Thioether)	Reversible (Retro-Michael in plasma)	Irreversible	Irreversible
Mechanism	Elimination Michael Addition	Michael Addition	Displacement	Michael Addition

Mechanism of Action: The "Switchable" Electrophile

Understanding the activation mechanism is critical for experimental design. The CES-Amine is not the active species; it is the precursor.

Activation Pathway

- Unmasking: Under physiological or slightly basic conditions (pH 7.5–8.0), the -proton adjacent to the sulfone is deprotonated, leading to the elimination of HCl.
- Warhead Generation: This generates the Vinyl Sulfone (VS) species.
- Conjugation: The soft electrophilic VS undergoes a Michael addition with the thiolate anion of a Cysteine residue.



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Figure 1: Mechanism of CES-Amine activation and covalent protein tagging.

Validation Protocols

To validate that your CES-Amine probe binds irreversibly and specifically, you must employ an orthogonal approach combining biochemical washout and mass spectrometry.

Experiment A: The "Washout" Assay (Functional Irreversibility)

This experiment distinguishes between high-affinity reversible binding and true covalent modification.

Objective: Demonstrate that catalytic activity or signal retention persists after removing the free probe.

Protocol:

- Incubation: Incubate the target protein (1 μ M) with the CES-Amine probe (10 μ M) in Reaction Buffer (50 mM HEPES pH 8.0, 150 mM NaCl) for 1 hour at 37°C.
 - Note: pH 8.0 is chosen to ensure rapid elimination of HCl and activation of the vinyl sulfone.

- Control: Incubate protein with DMSO (vehicle) and a known reversible inhibitor (if available).
- Washout:
 - Pass the sample through a Desalting Column (e.g., Zeba Spin, 7K MWCO) or perform extensive dialysis (4L buffer x 3 changes) to remove unbound probe.
 - Critical Step: Dilution alone is insufficient; physical separation is required.
- Readout:
 - Enzymatic Assay: Measure residual activity. A covalent inhibitor will show near 0% recovery. A reversible inhibitor will regain activity upon removal of the drug.
 - Fluorescence: If the probe is fluorescent, run SDS-PAGE. The band should persist after boiling in SDS loading buffer (which disrupts non-covalent bonds).

Experiment B: Intact Protein Mass Spectrometry (Structural Validation)

This is the "Gold Standard" for validating covalent adduct formation.

Objective: Detect the precise mass shift corresponding to the alkylation event.

Protocol:

- Reaction: Incubate Protein (10 μ M) + CES-Amine Probe (50 μ M) for 60 min.
- Quenching: Add 1% Formic Acid to drop pH to $\sim$ 2.0 (stops the reaction and denatures protein).
- LC-MS Analysis: Inject onto a C4 or C8 column coupled to a Q-TOF or Orbitrap mass spectrometer.
- Data Analysis: Deconvolute the raw charge envelope to zero-charge mass.

Expected Result (The "Delta Mass"): Unlike simple additions, the CES-Amine undergoes elimination before or during addition.

- Formula Change:

(assuming the probe is the raw amine linker).

- Calculation:
 - MW of CES-Amine (free base): ~171.6 Da
 - Loss of HCl: -36.5 Da
 - Mass Shift on Protein: +135.1 Da (for the core linker).
 - Note: If your probe has a ligand attached to the amine, add the ligand's mass to 135.1 Da.



Validation Check: If you see a mass shift of +171 Da, the chloride has not eliminated (rare, indicates simple adsorption or incorrect pH). If you see +135 Da, the covalent vinyl sulfone adduct is formed.

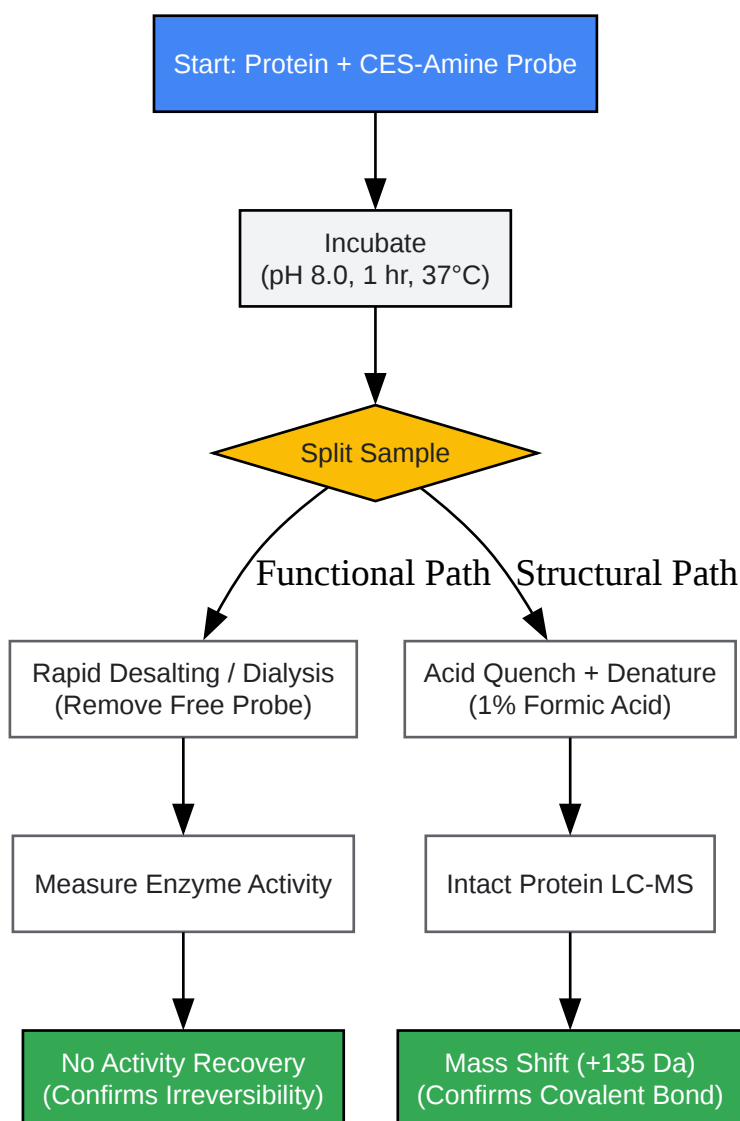
Experiment C: Competition Assay (Specificity)

Objective: Prove the probe targets the active site Cysteine and not random surface residues.

Protocol:

- Pre-treatment: Incubate protein with 50x excess of a known active-site blocker (e.g., covalent inhibitor or high-affinity ligand) for 30 min.
- Probe Addition: Add CES-Amine probe and incubate for 1 hour.
- Analysis: Run SDS-PAGE (fluorescence) or MS.
- Result: The signal for the CES-Amine probe should be abolished or significantly reduced, proving it competes for the specific Cysteine.

Experimental Workflow Diagram



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Figure 2: Orthogonal validation workflow for CES-Amine probes.

Troubleshooting & Optimization

- pH Sensitivity: If labeling is weak, increase buffer pH to 8.5 to accelerate the elimination of HCl. At pH < 7.0, the CES-Amine is stable and unreactive.
- Thiol Scavengers: Avoid DTT or

-mercaptoethanol in the reaction buffer, as they will quench the generated vinyl sulfone immediately. Use TCEP if a reducing agent is strictly necessary (TCEP is less reactive toward vinyl sulfones than thiols are).

- Storage: Store CES-Amine precursors as solids or in anhydrous DMSO at -20°C. Do not store in aqueous buffers.

References

- Vinyl Sulfones as Covalent Warheads
 - Title: Vinyl sulfones: selective and tunable covalent warheads against challenging enzyme targets.
 - Source: Future Medicinal Chemistry (2026/Current Research Context).
 - Context: Establishes vinyl sulfones as more selective than chloroacetamides and more reactive than acrylamides.
 - (Representative Link)
- Comparison of Electrophiles
 - Title: Relative reactivity of different classes of α,β -unsaturated reactive groups against thiol nucleophiles.
 - Source: Explor
 - Context: Provides kinetic data showing VS reactivity is tunable via pH and R-groups.
- Masked Precursors (CES Chemistry)
 - Title: Characterization of Reactions between Water-Soluble Trialkylphosphines and Thiol Alkyl
 - Source: Bioconjug
 - Context: Discusses the stability of chloroethyl sulfones and their conversion to vinyl sulfones in situ.
- Valid
 - Title: Current Experimental Methods for Characterizing Protein–Protein Interactions and Covalent Modific
 - Source: PMC / NIH.

- Context: Detailed protocols for using MS and washout to valid
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